

# Yaddle1 CAS number and chemical properties

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## Compound of Interest

Compound Name: Yaddle1

Cat. No.: B15538307

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An In-depth Technical Guide to **Yaddle1**: A Novel Piezo1 Agonist

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Yaddle1**, a novel and potent agonist of the mechanosensitive ion channel Piezo1. **Yaddle1** is a derivative of the well-known Piezo1 agonist, Yoda1, with improved solubility and significant potential for research and therapeutic applications, particularly in immunology and vascular biology.

## Core Chemical Properties

**Yaddle1** is a synthetic small molecule with the CAS number 3041134-13-5.<sup>[1]</sup> Its chemical and physical properties are summarized in the table below.

Property	Value
CAS Number	3041134-13-5[1][2]
Molecular Formula	C <sub>14</sub> H <sub>8</sub> ClF <sub>3</sub> N <sub>4</sub> OS[1][2]
Molecular Weight	372.75 g/mol
Formal Name	2-[5-[[[2-chloro-6-(trifluoromethyl)phenyl]methyl]thio]-1,3,4-oxadiazol-2-yl]-pyrazine
IUPAC Name	2-((2-chloro-6-(trifluoromethyl)benzyl)thio)-5-(pyrazin-2-yl)-1,3,4-oxadiazole
Purity	≥98%
Appearance	A solid
Solubility	DMSO: Slightly soluble (0.1-1 mg/ml). Soluble in DMSO (100mM).
SMILES	<chem>C1C1=C(CSC2=NN=C(C3=CN=CC=N3)O2)C(C(F)(F)F)=CC=C1</chem>
InChI Key	CFUNYUCUSGNBPX-UHFFFAOYSA-N

## Biological Activity and Mechanism of Action

**Yaddle1** is a selective agonist of the Piezo1 channel, a critical regulator of cellular mechanotransduction and calcium signaling. It is a derivative of Yoda1 and is thought to stabilize the Piezo1 channel in its open conformation. The proposed mechanism involves the trifluoromethyl group of **Yaddle1** acting as a molecular wedge between the domains of the Piezo1 protein, which lowers the channel's mechanical activation threshold.

Activation of the Piezo1 channel by **Yaddle1** leads to an influx of calcium ions (Ca<sup>2+</sup>) into the cell. This influx of calcium acts as a second messenger, triggering downstream signaling cascades. One notable pathway activated by **Yaddle1**-induced Piezo1 stimulation is the activation of protein kinase D (PKD). This has been observed in human aortic endothelial cells.

Due to its ability to induce  $\text{Ca}^{2+}$  influx in human  $\text{CD4}^{+}$  T cells, **Yaddle1** is being explored for its potential as a vaccine adjuvant to enhance T cell activation. Importantly, it does not significantly affect the viability of peripheral blood mononuclear cells (PBMCs) at effective concentrations. A significant advantage of **Yaddle1** over its parent compound, Yoda1, is its 10-fold greater kinetic solubility at physiological pH.

## Quantitative Biological Data

Parameter	Cell Line/System	Value
$\text{EC}_{50}$ (Piezo1 agonism)	HEK293A cells expressing human Piezo1	0.4 $\mu\text{M}$
Effective Concentration	Primary human $\text{CD4}^{+}$ T cells (for $\text{Ca}^{2+}$ influx)	15 $\mu\text{M}$
Kinetic Solubility (pH 7.4)	26.72 $\mu\text{M}$	
Cytotoxicity	Human PBMCs	No significant toxicity up to 20 $\mu\text{M}$

## Experimental Protocols

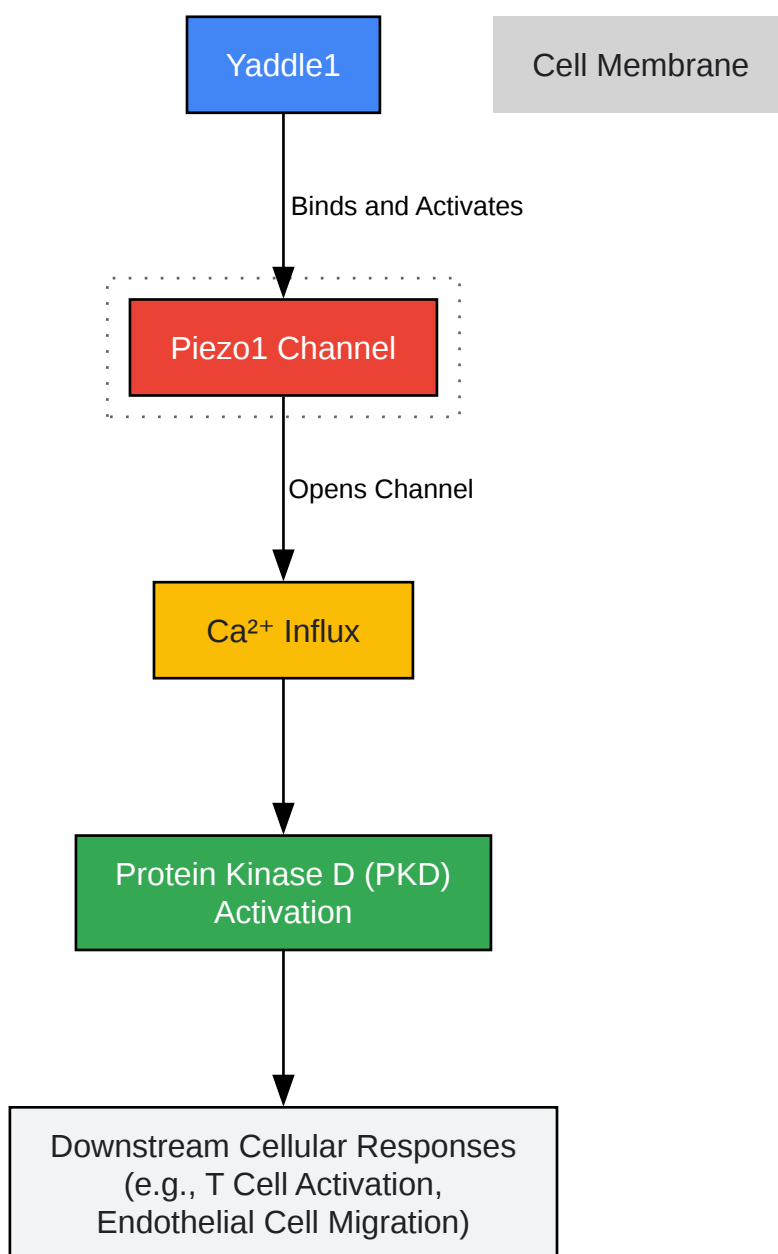
### Solubilization and Storage

- **Stock Solutions:** **Yaddle1** is soluble in DMSO, with concentrations of up to 100 mM being reported. For long-term storage, stock solutions should be kept at  $-80^{\circ}\text{C}$  for up to 6 months or at  $-20^{\circ}\text{C}$  for up to one month. It is recommended to prepare and use solutions on the same day if possible. Before use, equilibrate the solution to room temperature and ensure no precipitation is present.
- **In Vivo Formulation Protocol:** For in vivo experiments, a multi-solvent system can be used to prepare a clear solution. One such protocol involves the sequential addition of solvents in the following volumetric ratio:
  - 10% DMSO
  - 40% PEG300

- 5% Tween-80
- 45% Saline

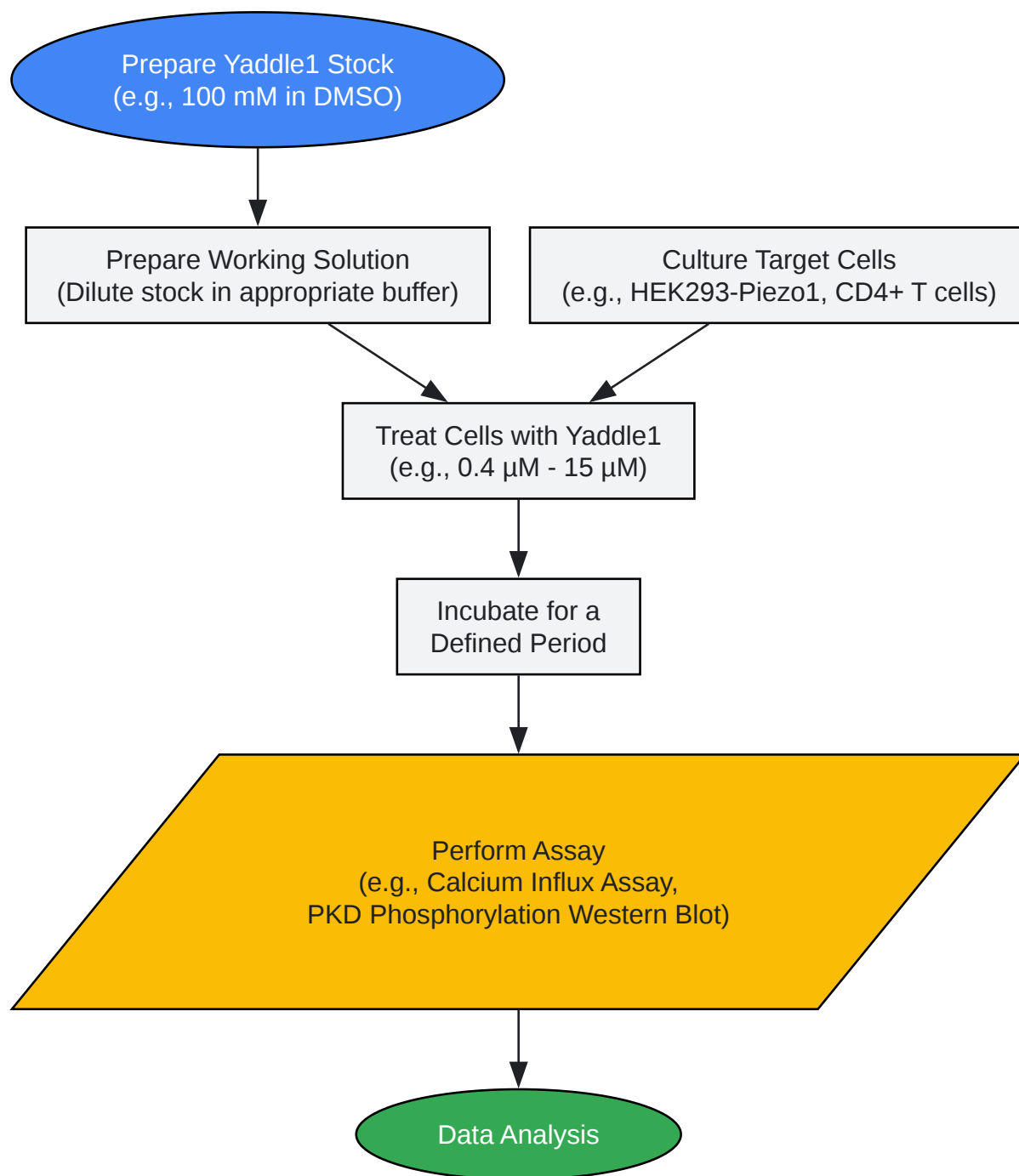
This method can yield a clear solution with a solubility of  $\geq 2.5$  mg/mL (6.71 mM). To prepare 1 mL of this working solution, one would add 100  $\mu$ L of a 25.0 mg/mL DMSO stock solution to 400  $\mu$ L of PEG300 and mix. Then, 50  $\mu$ L of Tween-80 is added and mixed, followed by the addition of 450  $\mu$ L of saline to reach the final volume.

## Visualized Signaling Pathway and Workflows



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Caption: Signaling pathway of **Yaddle1** activating the Piezo1 channel.

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Caption: General experimental workflow for in vitro studies with **Yaddle1**.

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## References

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)